

In-Depth Technical Guide: Physicochemical Properties of Magnesium Iodide Octahydrate

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Compound of Interest

Compound Name: Magnesium iodide, octahydrate

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For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of magnesium iodide octahydrate ($\text{MgI}_2 \cdot 8\text{H}_2\text{O}$). The information herein is intended to support research, development, and quality control activities where this compound is utilized. Data is presented in a structured format, supplemented by detailed experimental protocols and a logical workflow for characterization.

Core Physicochemical Data

Magnesium iodide octahydrate is a hydrated, inorganic salt. It presents as a white, deliquescent crystalline solid that is highly soluble in water.^{[1][2]} It is known to be unstable in air at ambient temperatures, often turning brown due to the liberation of elemental iodine.^[3] This sensitivity necessitates handling under controlled, inert atmospheres for applications requiring high purity.

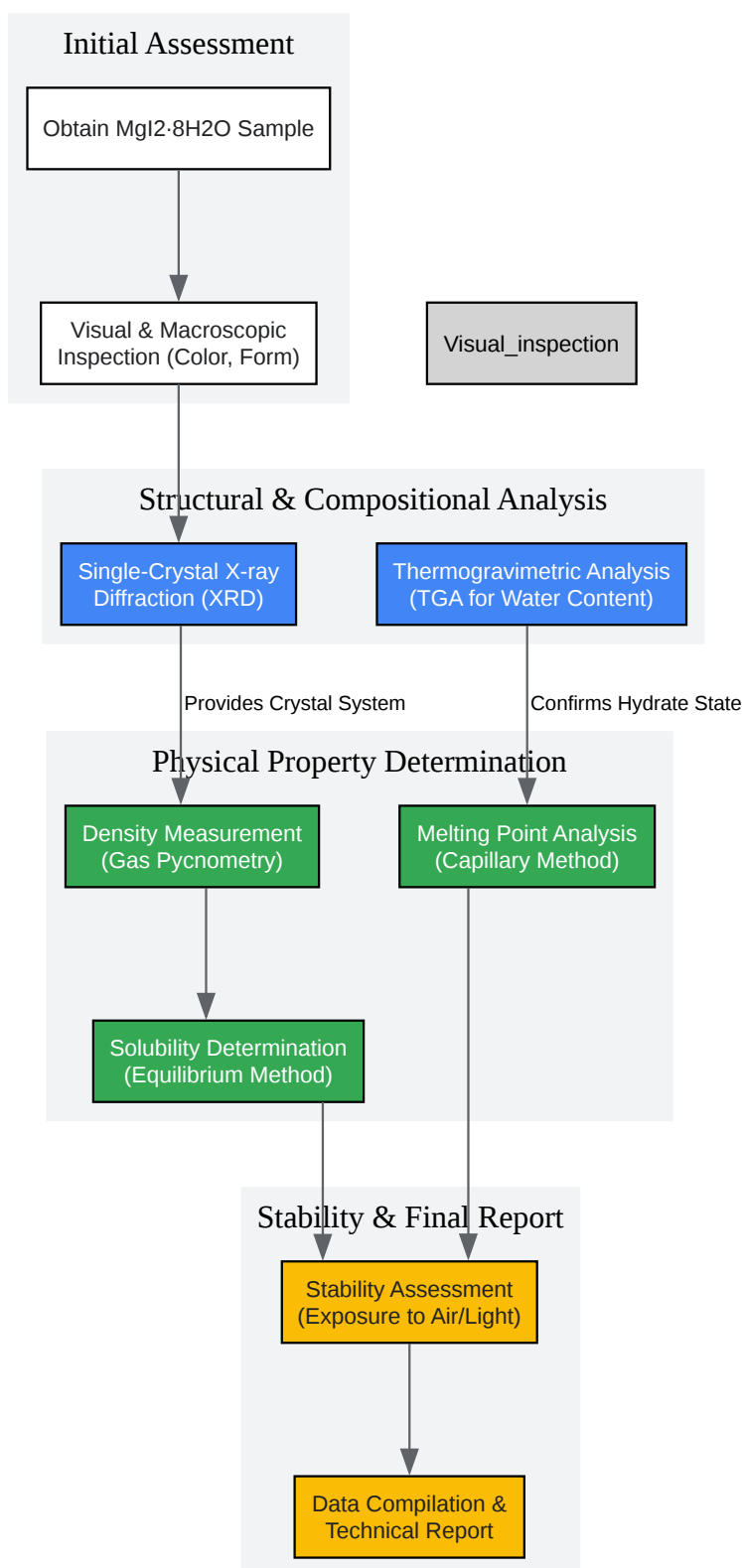
Quantitative Properties Summary

The key quantitative physicochemical properties of magnesium iodide octahydrate are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes	Citations
Chemical Formula	MgI ₂ ·8H ₂ O	-	-	[3]
Molecular Weight	422.236	g/mol	-	[3][4][5]
Appearance	White crystalline solid	-	Hygroscopic/deliquescent; discolors in air and light.	[1][3][6]
Density	2.098	g/cm ³	-	[3][4]
Melting Point	41	°C	Decomposes upon melting.	[2][3][5]
Solubility in Water	81	g/100 cm ³	at 20 °C	[3][5][7]
Crystal Structure	Orthorhombic	-	-	[3][4]
CAS Number	7790-31-0	-	-	[3][8]

Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a hydrated inorganic salt such as magnesium iodide octahydrate.



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Caption: Logical workflow for physicochemical characterization of magnesium iodide octahydrate.

Experimental Protocols

The following sections detail generalized, standard methodologies for determining the key physicochemical properties of magnesium iodide octahydrate.

Crystal Structure Determination via Single-Crystal X-ray Diffraction

This method provides detailed information about the internal lattice, including unit cell dimensions and the three-dimensional arrangement of atoms.[3][8]

- Objective: To determine the orthorhombic crystal structure of $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$.
- Instrumentation: A single-crystal X-ray diffractometer equipped with a monochromatic X-ray source (e.g., $\text{Mo K}\alpha$ radiation), a goniometer, and a detector.
- Procedure:
 - Crystal Mounting: A suitable, high-quality single crystal of magnesium iodide octahydrate is carefully selected under a microscope and mounted on a goniometer head. Due to the compound's instability in air, this process should be performed quickly or in a controlled, low-humidity environment.
 - Data Collection: The mounted crystal is placed in the diffractometer and cooled under a stream of nitrogen gas to minimize thermal motion and potential degradation. The instrument then directs a beam of X-rays at the crystal.[8]
 - Diffraction Pattern Generation: As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms in the crystal lattice, creating a unique diffraction pattern of spots of varying intensities.[4] The detector records the position and intensity of these diffracted beams.
 - Structure Solution and Refinement: The collected data is processed using specialized software. The diffraction pattern is analyzed to determine the unit cell parameters (a, b, c,

α , β , γ) and the space group.[4] The "phase problem" is solved to generate an initial electron density map, from which atomic positions are inferred. This model is then refined to achieve the best fit with the experimental data, yielding precise bond lengths, angles, and the final crystal structure.[7]

Density Determination via Gas Pycnometry

Gas pycnometry is a non-destructive technique used to determine the volume of a solid sample by measuring the pressure change of a gas (typically helium) in a calibrated chamber.

- Objective: To accurately measure the density of $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$ crystals.
- Instrumentation: A gas pycnometer, an analytical balance.
- Procedure:
 - Sample Preparation: A known mass of magnesium iodide octahydrate crystals is accurately weighed using an analytical balance.
 - Calibration: The volume of the empty sample chamber in the pycnometer is calibrated according to the manufacturer's instructions.
 - Measurement: The weighed sample is placed into the sample chamber. The chamber is sealed and purged with the analysis gas (e.g., helium) to remove air and moisture.
 - Volume Determination: The pycnometer fills a reference chamber with the gas to a set pressure, then opens a valve to allow the gas to expand into the sample chamber. The resulting equilibrium pressure is measured. The volume of the solid sample is calculated based on the pressure difference, using the principles of the ideal gas law.[5][9]
 - Density Calculation: The density (ρ) is calculated using the formula: $\rho = \text{mass} / \text{volume}$ where the mass is determined by the analytical balance and the volume is determined by the pycnometer. The measurement is typically repeated several times to ensure precision.

Melting Point Determination (with Decomposition)

This protocol uses the capillary method to determine the temperature at which the substance melts, noting the simultaneous decomposition.

- Objective: To determine the melting point of $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$.
- Instrumentation: A digital melting point apparatus (e.g., Mel-Temp) or a Thiele tube setup, capillary tubes.
- Procedure:
 - Sample Preparation: A small amount of finely powdered magnesium iodide octahydrate is packed into a capillary tube to a height of 1-2 mm.^[10] The tube is tapped gently to ensure the sample is compact at the sealed end.
 - Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.
 - Heating and Observation: The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.^[11]
 - Data Recording: The temperature range is recorded from the point at which the first sign of liquid appears to the point where the entire sample has turned to liquid. Any visual changes, such as the browning indicative of iodine release and decomposition, are noted. For $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$, melting and decomposition occur concurrently around 41 °C.^[3]

Aqueous Solubility Determination

This method determines the solubility by creating a saturated solution and measuring its concentration.

- Objective: To quantify the solubility of $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$ in water at a specific temperature (e.g., 20 °C).
- Instrumentation: A temperature-controlled shaker or water bath, analytical balance, filtration apparatus, volumetric flasks.
- Procedure:
 - Equilibration: An excess amount of magnesium iodide octahydrate is added to a known volume of deionized water in a sealed flask.

- Saturation: The flask is agitated in a constant-temperature bath (set to 20 °C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- Phase Separation: The solution is allowed to stand at the controlled temperature to let undissolved solid settle. A sample of the supernatant (the clear liquid above the solid) is carefully withdrawn using a syringe fitted with a filter (e.g., 0.45 µm) to remove any suspended particles.
- Concentration Analysis: A precisely measured volume of the clear, saturated filtrate is transferred to a pre-weighed container. The water is carefully evaporated, and the mass of the remaining dry salt is determined.
- Calculation: The solubility is calculated and expressed as grams of solute per 100 cm³ (or 100 mL) of the solvent.

Chemical Stability Assessment

This protocol provides a qualitative assessment of the compound's stability under ambient conditions.

- Objective: To observe the decomposition of $\text{MgI}_2 \cdot 8\text{H}_2\text{O}$ when exposed to air and light.
- Instrumentation: Watch glass, spatula.
- Procedure:
 - Exposure: A small sample of fresh, white magnesium iodide octahydrate is placed on a clean, dry watch glass.
 - Observation: The sample is left exposed to ambient laboratory air and light.
 - Monitoring: The sample is observed periodically over several hours. Changes in color (from white to yellow/brown) and physical state are recorded. This color change is indicative of the release of elemental iodine as the compound decomposes.^[3] This simple test confirms the compound's sensitivity and the need for storage in a cool, dark, and inert environment.

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